Technical Support Center: .NET OPC Application Exception Handling

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest

Compound Name:	*Net-opc*
Cat. No.:	*B155737*

Get Quote

This guide provides troubleshooting advice and answers to frequently asked questions regarding exception handling in .NET applications interacting with OPC (Open Platform Communications) servers. It is intended for researchers, scientists, and drug development professionals who may encounter issues during their experiments involving OPC-based data acquisition and control.

Frequently Asked Questions (FAQs)

Q1: What are the fundamental best practices for exception handling in a .NET OPC application?

A1: Proper exception handling is crucial for the reliability of your application. Key practices include:

- Use try/catch/finally blocks: Enclose code that can potentially throw an exception within a try block. Use catch blocks to handle specific exceptions and a finally block to release resources, ensuring that connections to OPC servers are properly closed.[1][2][3]
- Handle specific exceptions: Catch more specific exceptions before general Exception types.[3][4] For OPC applications, this means catching specific exceptions like Opc.Ua.ServiceResultException before a generic System.Exception.
- Avoid empty catch blocks: An empty catch block hides errors and can leave your application in an unknown state.[5] At a minimum, log the exception details.[2][4]

- Log exceptions: Implement a robust logging mechanism to record exception details, including the message, stack trace, and any inner exceptions.[2][3][4] This is invaluable for debugging.

- Design to avoid exceptions: Where possible, check for conditions that might lead to an exception before performing an operation. For example, check the server status before attempting to read or write data.[1][2]

Q2: What are the common types of exceptions I might encounter in a .NET OPC UA application?

A2: In .NET OPC UA applications, exceptions often originate from the underlying communication stack or the OPC UA server itself. The primary exception class to be aware of is Opc.Ua.ServiceResultException. However, you may also encounter exceptions wrapped as inner exceptions.[6]

Common exceptions include:

- Opc.Ua.ServiceResultException: This is a common exception in OPC UA applications, indicating a problem with a service call to the server. The StatusCode property of this exception provides more specific details about the error.

- System.IO.FileNotFoundException: Can occur if the application's configuration files, such as those for certificates, are missing.[7]

- System.InvalidCastException: This might happen if there's an attempt to cast an exception to an incorrect type, for example, casting a FileNotFoundException to a ServiceResultException.[7]

- Network-related exceptions: These can occur due to firewalls, network connectivity issues, or incorrect server addresses.

Q3: How should I handle connection errors with an OPC server?

A3: Connection errors are common and can be caused by various factors. A systematic approach to troubleshooting is essential.

- Check Network Connectivity: Ensure the client machine can reach the server machine over the network.
- Firewall Configuration: Firewalls on either the client or server machine can block OPC communication.[8][9] Ensure that the necessary ports are open. For OPC UA, this is typically the port the server is listening on. For OPC Classic (DA), this involves port 135 for DCOM.[8]
- DCOM Settings (for OPC Classic): OPC Classic relies on DCOM. Misconfigured DCOM settings are a frequent source of connection problems.[8][9]
- Server Status: Verify that the OPC server is running and in a healthy state.
- Authentication and Authorization: Ensure the client application has the necessary credentials and permissions to connect to the OPC server.[8]

Troubleshooting Guides

Guide 1: Troubleshooting Common OPC HRESULT Error Codes in .NET

When working with OPC Classic (DA) through COM interop in .NET, you may encounter HRESULT error codes. These are often wrapped in a System.Runtime.InteropServices.COMException. The error message "Error HRESULT E_FAIL has been returned from a call to a COM component" is a generic error that requires further investigation.[10][11]

HRESULT Value	Constant	Common Cause	Recommended Action
0x80004005	E_FAIL	Unspecified error. Often masks a more specific underlying issue.[10][12]	Check the server's logs and the Windows Event Log on both the client and server machines for more detailed error messages.[11]
0x80070005	E_ACCESSDENIED	Access is denied. This is typically a DCOM security or user authentication issue.[8][12]	Verify that the user account running the client application has the necessary DCOM launch and access permissions on the server machine.
0x80040154	REGDB_E_CLASSNOTREG	Class not registered. The OPC server's COM component is not correctly registered on the machine.[8]	Ensure the OPC server is properly installed. You may need to re-register the server's DLLs or EXEs using regsvr32 or the /regserver command-line switch.
0x800706BA	RPC_S_SERVER_UNAVAILABLE	The RPC server is unavailable. This is often due to a firewall blocking DCOM traffic or network connectivity issues.[8][11]	Check firewall settings on both the client and server. Ensure port 135 is open for DCOM. Verify network connectivity.
0xC0040006	OPC_E_BADRIGHTS	The item's access rights do not allow the requested operation	Check the configuration of the OPC server to ensure the client has the

		(e.g., trying to write to a read-only tag).[13]	appropriate read/write permissions for the specific tags.
0xC0040004	OPC_E_BADTYPE	The server cannot convert the data between the specified format/requested data type and the canonical data type.[13]	Ensure that the data type being used in the .NET client application matches the data type of the tag on the OPC server.

Guide 2: Handling OPC UA ServiceResultException

The Opc.Ua.ServiceResultException is central to error handling in OPC UA. The StatusCode property of this exception provides specific information about the error.

StatusCode	Description	Common Cause	Recommended Action
Bad_UnexpectedError	An unexpected error occurred.	A general server-side error.	Check the OPC UA server's diagnostic logs for more information.
Bad_IdentityTokenInvalid	The user identity token is not valid.	Incorrect username, password, or certificate provided by the client.	Verify the client's user authentication settings.
Bad_CertificateUntrusted	The server does not trust the client's certificate.	The client's instance certificate has not been added to the server's trusted certificate store.	Copy the client's certificate to the server's trusted certificate directory and ensure the server is configured to trust it.
Bad_SecureChannelClosed	The secure channel has been closed.[14]	This can happen if the server rejects the client's certificate or if there are network interruptions.[14]	Ensure that the client and server certificates are trusted by each other.[14] Check for network issues.
Bad_NodeIdUnknown	The requested NodeId does not exist in the server's address space.	The client is trying to access a tag or node that has not been defined on the server.	Verify that the NodeId is correct and exists on the OPC server.
Bad_NotWritable	The access level for the node does not allow writing.	The client is attempting to write to a read-only tag.	Check the server's configuration for the specific node to ensure it is configured for write access.

Experimental Protocols & Workflows

Protocol 1: A Robust OPC Data Logging Workflow

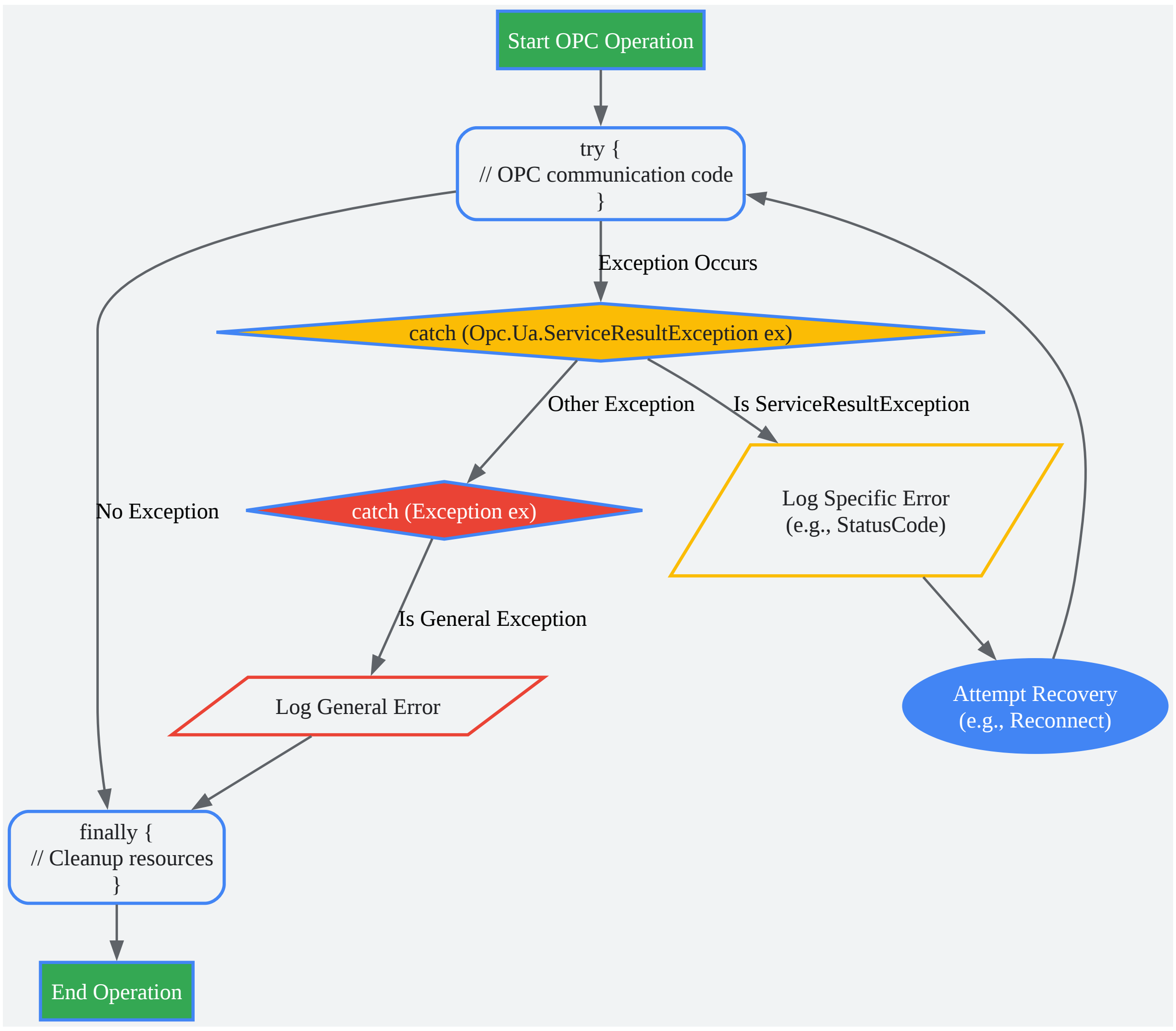
This workflow outlines a resilient method for logging data from an OPC server to a database, incorporating exception handling.

- Initialization:
  - Establish a connection to the OPC server.
  - Establish a connection to the database.
  - Create a subscription on the OPC server for the data points of interest.
- Data Monitoring and Logging Loop:
  - In a continuous loop or on a timed interval:
    - Attempt to read the latest values from the OPC subscription.
    - If the read is successful, attempt to write the data to the database.
    - If the database write is successful, continue the loop.
- Exception Handling:
  - Wrap the OPC read and database write operations in separate try/catch blocks.
  - OPC Read Exception: If an exception occurs during the OPC read (e.g., ServiceResultException with Bad_ConnectionClosed), log the error and attempt to re-establish the connection to the OPC server. Implement a back-off strategy to avoid overwhelming the server with connection requests.
  - Database Write Exception: If an exception occurs during the database write (e.g., System.Data.SqlClient.SqlException), log the error. Implement a data buffering mechanism to temporarily store the OPC data in memory or on a local disk. Periodically attempt to write the buffered data to the database once the connection is restored.
- Resource Cleanup:

- Use a finally block to ensure that the OPC server connection and database connection are properly closed when the application shuts down or the logging process is terminated.

Logical Relationship: General Exception Handling Flow

The following diagram illustrates a general logical flow for handling exceptions in a .NET OPC application.

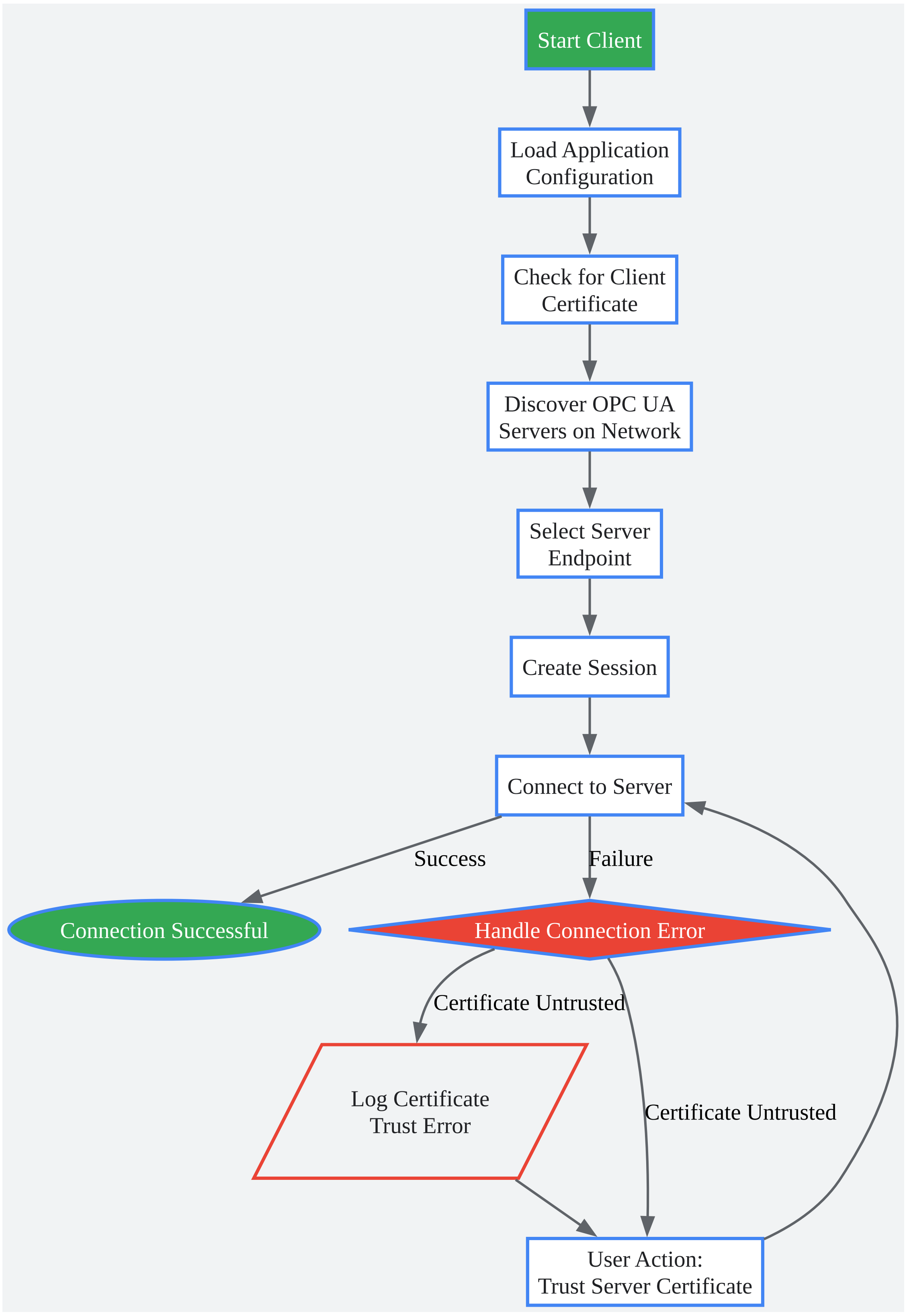


Click to download full resolution via product page

Caption: A logical workflow for handling exceptions in .NET OPC applications.

Experimental Workflow: OPC Client Connection with Certificate Handling

This diagram illustrates the workflow for a .NET OPC UA client connecting to a server, including the necessary steps for handling security certificates.



Click to download full resolution via product page

Caption: Workflow for an OPC UA client connection, including certificate validation.

References

- 1. Best practices for exceptions - .NET | Microsoft Learn [learn.microsoft.com]
- 2. noumanbaloch.substack.com [noumanbaloch.substack.com]
- 3. medium.com [medium.com]
- 4. bytehide.com [bytehide.com]
- 5. c# - How using try catch for exception handling is best practice - Stack Overflow [stackoverflow.com]
- 6. opclabs.doc-that.com [opclabs.doc-that.com]
- 7. opcfoundation.org [opcfoundation.org]
- 8. OPC & DCOM Troubleshooting: Quick Start Guide [opcti.com]
- 9. exele.com [exele.com]
- 10. .net - OPC Connection - HRESULT E_FAIL returned from call to COM component - Stack Overflow [stackoverflow.com]
- 11. .net - OPC HRESULT E_FAIL When connecting to remote server - Stack Overflow [stackoverflow.com]
- 12. HRESULT Error Codes | Microsoft Learn [learn.microsoft.com]
- 13. Summary of OPC Error Codes [advosol.com]
- 14. Troubleshooting [opcfoundation.github.io]
- To cite this document: BenchChem. [Technical Support Center: .NET OPC Application Exception Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155737#best-practices-for-exception-handling-in-net-opc-applications]

Disclaimer & Data Validity: